

# Ethylene glycol monohexyl ether structural formula and isomers

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## Compound of Interest

Compound Name: 2-(Hexyloxy)ethanol

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An In-depth Technical Guide to Ethylene Glycol Monohexyl Ether: Structural Formula, Isomers, and Experimental Protocols

## Introduction

Ethylene glycol monohexyl ether, also known by its IUPAC name **2-(hexyloxy)ethanol**, is a high-boiling point, colorless liquid with a mild odor. It belongs to the E-series of glycol ethers, a class of solvents known for their excellent solvency characteristics for both water-soluble and water-insoluble substances. Its molecular structure, containing both a hydrophilic hydroxyl group and a lipophilic hexyloxy group, makes it a versatile compound used as a coalescing agent in latex paints and cleaners, a solvent in specialty printing inks, and a chemical intermediate.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the structural formula of ethylene glycol monohexyl ether, its isomers, physicochemical properties, and detailed experimental protocols for its synthesis and analysis.

## Structural Formula and Isomerism

The chemical formula for ethylene glycol monohexyl ether is  $C_8H_{18}O_2$ .<sup>[1][3][4]</sup> Its primary and most common isomer is 2-(n-hexyloxy)ethanol.

Linear Formula:  $CH_3(CH_2)_5OCH_2CH_2OH$

SMILES: CCCCCCOCCO<sup>[5]</sup>

InChI: 1S/C8H18O2/c1-2-3-4-5-7-10-8-6-9/h9H,2-8H2,1H3[5]

## Isomers of C<sub>8</sub>H<sub>18</sub>O<sub>2</sub>

The molecular formula C<sub>8</sub>H<sub>18</sub>O<sub>2</sub> encompasses a variety of structural isomers. These can be broadly classified into two main categories: other glycol ethers (positional isomers of the hexyl group) and other compounds with different functional groups, such as octanediols.

### 1.1.1 Glycol Ether Isomers

These isomers retain the ethylene glycol backbone but feature different isomers of the hexyl group attached via the ether linkage. The primary hexyl group isomers include:

- 2-(n-Hexyloxy)ethanol: The straight-chain isomer (already described).
- 2-((2-Methylpentyl)oxy)ethanol: A branched isomer.
- 2-((3-Methylpentyl)oxy)ethanol: Another branched isomer.
- 2-((4-Methylpentyl)oxy)ethanol (Isohexyloxyethanol): A common branched isomer.
- 2-((2-Ethylbutyl)oxy)ethanol: A branched isomer.
- 2-((2,2-Dimethylbutyl)oxy)ethanol (neohexyloxyethanol): A sterically hindered isomer.
- 2-((2,3-Dimethylbutyl)oxy)ethanol: A branched isomer.
- 2-((3,3-Dimethylbutyl)oxy)ethanol: A branched isomer.

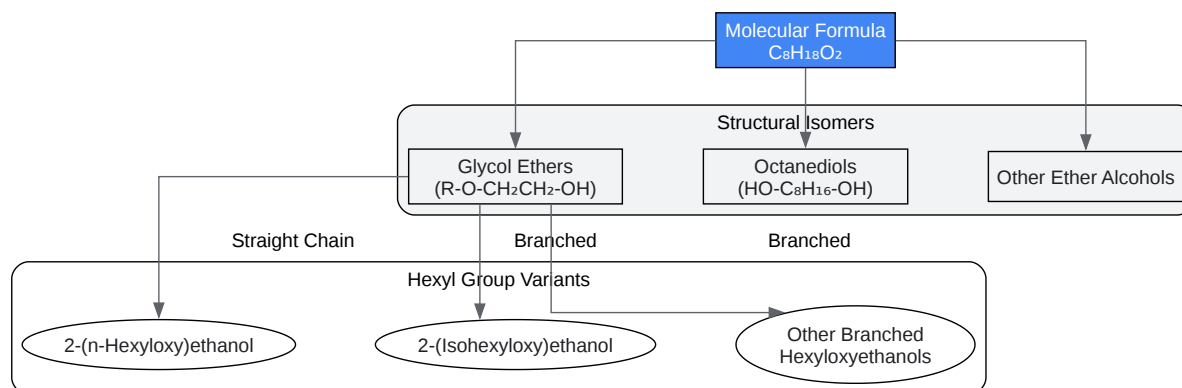
### 1.1.2 Other Structural Isomers

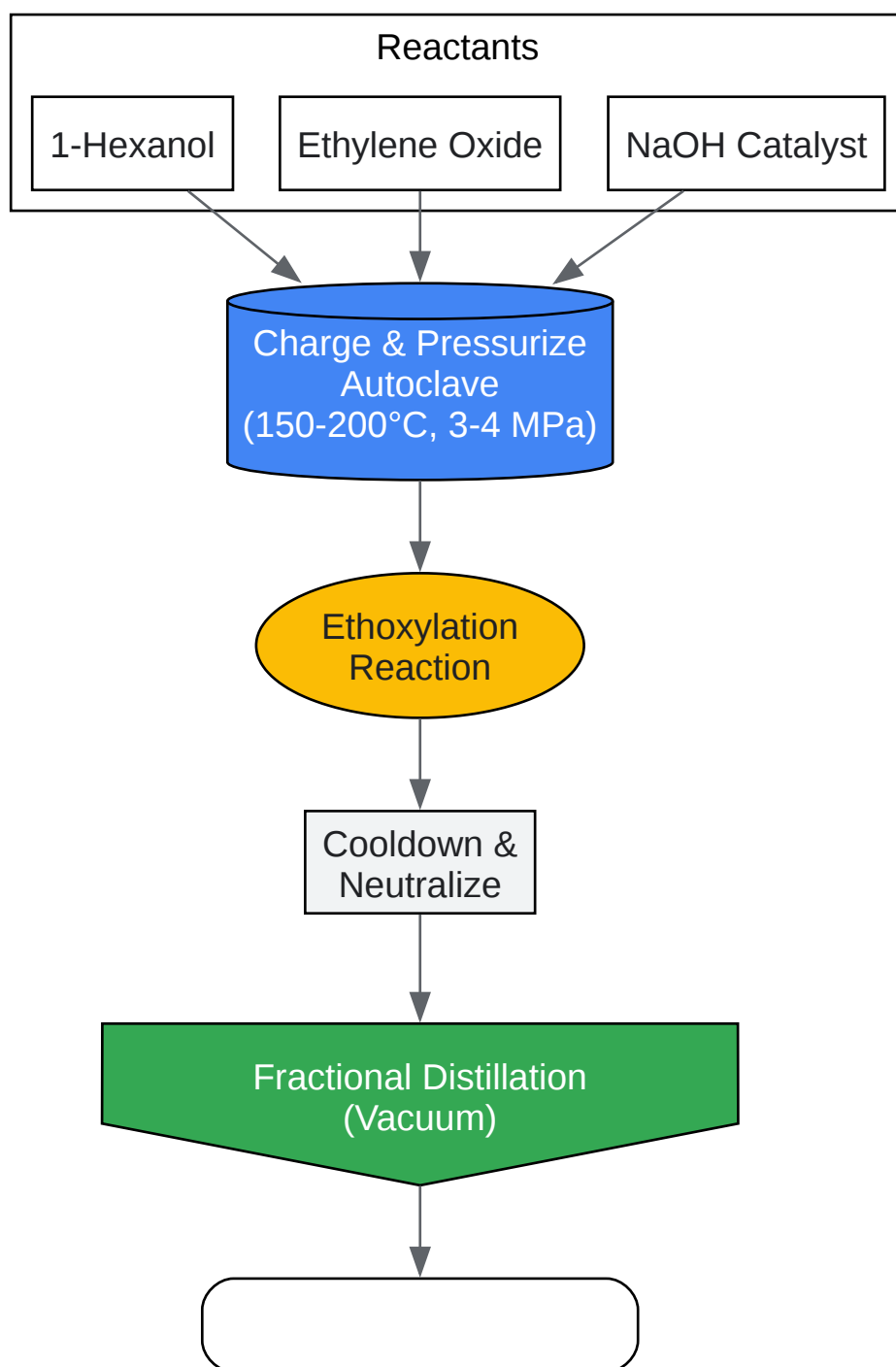
This category includes isomers with different carbon backbones or functional group arrangements, such as:

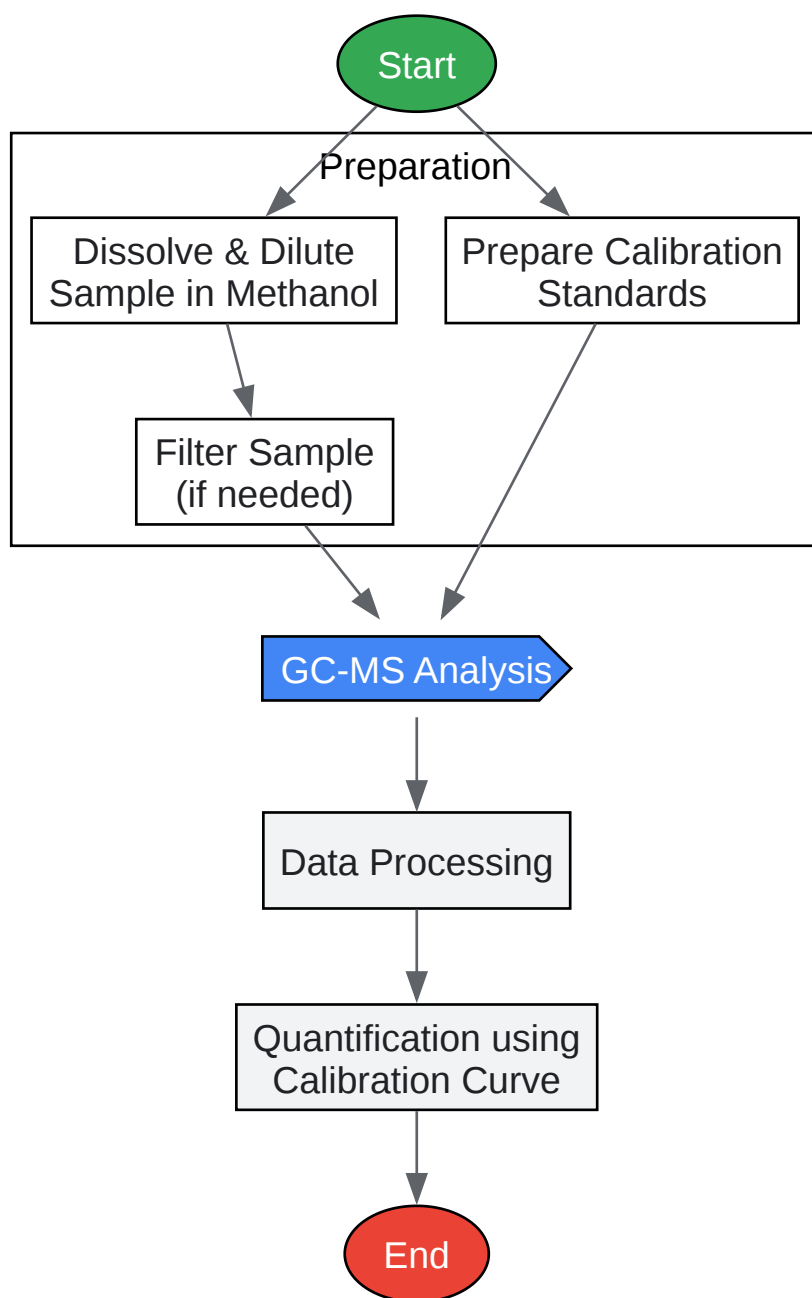
- 1-Octoxyethanol: An ether where the ethoxy group is attached to the first carbon of an octane chain.
- Octane-1,2-diol: An eight-carbon diol with hydroxyl groups on adjacent carbons.

- Octane-1,8-diol: An eight-carbon diol with hydroxyl groups at the chain ends.
- Di-n-butyl ether: While an ether, its formula is  $C_8H_{18}O$ , so it is not an isomer.
- Various other branched octanediols.

The following diagram illustrates the logical relationship between the parent molecular formula and its key isomer classes.







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